analytical techniques for the characterization of 3-Nitrochalcone

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Compound of Interest

Compound Name:	*3-Nitrochalcone*
CAS No.:	*614-48-2*
Cat. No.:	*B1353257*

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Comprehensive Characterization Protocol for 3-Nitrochalcone

Application Note: AN-3NC-2026

Executive Summary & Scientific Context

3-Nitrochalcone (1-(3-nitrophenyl)-3-phenyl-2-propen-1-one) represents a critical scaffold in medicinal chemistry, serving as a precursor for pyrazolines and exhibiting significant anti-inflammatory and cytotoxic properties.[1] Its synthesis via the Claisen-Schmidt condensation often yields a mixture containing unreacted 3-nitrobenzaldehyde, acetophenone, and potentially the cis-(Z)-isomer formed via photoisomerization.

This guide provides a rigorous, self-validating analytical workflow to characterize **3-Nitrochalcone**. Unlike standard protocols, this document emphasizes the causality of analytical signals—specifically distinguishing the thermodynamically stable trans-(E)-isomer from impurities using J-coupling constants and specific IR vibrational modes.

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The Characterization Logic

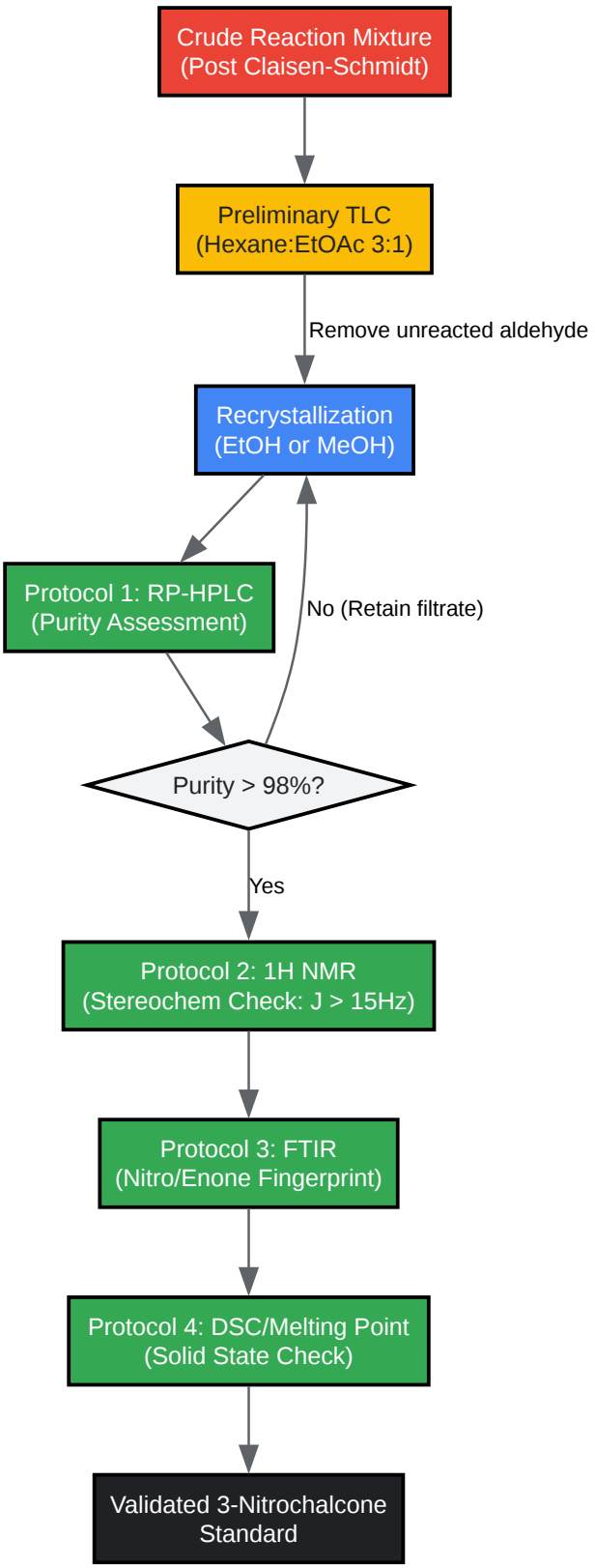
The validation of **3-Nitrochalcone** relies on a "Triad of Evidence":

- Chromatographic Purity: Ensuring the absence of starting materials (HPLC).
- Stereochemical Confirmation: Proving the E-geometry via NMR coupling constants.
- Functional Group Integrity: Verifying the nitro/enone system via FTIR and MS.

Integrated Characterization Workflow

The following diagram illustrates the decision matrix for moving from crude synthesis product to a validated analytical standard.

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Figure 1: Analytical workflow ensuring stepwise validation of purity and structure prior to biological application.

Protocol 1: Chromatographic Purity (RP-HPLC)

Objective: Quantify purity and detect unreacted 3-nitrobenzaldehyde (limiting reagent) and acetophenone.

Methodological Rationale

Chalcones are relatively non-polar due to the diaryl system. However, the nitro group at the 3-position adds polarity compared to unsubstituted chalcone. A C18 Reverse-Phase column is selected to retain the chalcone while eluting the more polar starting materials earlier.[2]

Experimental Parameters

Parameter	Condition
Instrument	HPLC with UV-Vis / DAD Detector
Column	C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Isocratic: Acetonitrile (ACN) : Water (60:40 v/v)
Flow Rate	1.0 mL/min
Detection ( )	265 nm (General) and 310 nm (Specific for Chalcone transition)
Injection Vol	10 µL
Run Time	15 - 20 minutes

Execution & Analysis[2][4][5][6][7][8][9][10]

- Sample Prep: Dissolve 1 mg of sample in 1 mL of Mobile Phase (sonicate if necessary). Filter through a 0.45 µm PTFE filter.
- System Suitability: Inject a standard mixture of acetophenone and 3-nitrobenzaldehyde to establish retention times (RT).

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- Expected RT: 3-nitrobenzaldehyde elutes first (most polar), followed by acetophenone, then **3-Nitrochalcone**.

- Acceptance Criteria:
  - Main peak area > 98%.[3][4][5]
  - Resolution (
) between impurity peaks and main peak > 2.0.

Protocol 2: Structural Confirmation (Spectroscopy)

Objective: Confirm the trans-(E) geometry and the presence of the nitro group.

A. Nuclear Magnetic Resonance (1H NMR)

This is the critical step for distinguishing the E isomer from the Z isomer.

- Solvent: DMSO-
  or CDCl
  (DMSO is preferred for better solubility of nitro compounds).
- Key Diagnostic Signals:
  - The Vinylic Protons (
    ): Look for two doublets in the 7.6 – 8.0 ppm region.
  - The Coupling Constant (
    ): Calculate the distance (in Hz) between the legs of the doublet.[6]
    - Hz: Confirms Trans (E) geometry.
    - ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">
      Hz: Indicates Cis (Z) isomer (Impurity/Degradant).

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B. Fourier Transform Infrared (FTIR)

Used to confirm the integrity of the functional groups, specifically the conjugation system.

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).[6]
- Diagnostic Bands:
  - 1660 cm^{-1}: Carbonyl (

) stretching. Note: This is lower than standard ketones (~1715 cm^{-1}) due to conjugation with the double bond and aromatic rings.
  - 1600-1620 cm^{-1}: Aliphatic

    stretching.
  - 1530 cm^{-1} (Asymmetric) & 1350 cm^{-1} (Symmetric):

    stretching. These are the "fingerprint" of the nitro substitution.
  - 970-980 cm^{-1}: C-H bending (out-of-plane) specific to trans-disubstituted alkenes.

Protocol 3: Solid-State Characterization (DSC)

Objective: Determine physical purity and polymorphism.

Methodology

- Instrument: Differential Scanning Calorimeter.[4]
- Ramp: 10°C/min from 40°C to 200°C under Nitrogen purge.
- Analysis:
  - Melting Point (

    ): The onset of the endothermic peak should be 145–147°C.

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- Purity Check: A sharp peak (width < 2°C) indicates high crystallinity and purity. A broad peak suggests solvent inclusion or eutectic impurities.

Data Summary: The "Golden Standard"

Use the table below to validate your experimental results.

Analytical Technique	Parameter	Validated Value / Range	Structural Implication
Appearance	Visual	Pale yellow to slightly brownish needles	Conjugated system present
Melting Point	DSC / Capillary	145 – 147 °C	High purity crystal lattice
1H NMR	(Alkene H)	7.6 – 8.0 ppm (Doublets)	-unsaturated ketone
1H NMR	-Coupling	15.6 – 16.3 Hz	Trans-(E) Stereochemistry
FTIR	(C=O)	~1658 cm^{-1}	Conjugated Carbonyl
FTIR	(NO2)	~1530 & 1350 cm^{-1}	Nitro group integrity
FTIR	(C=C-H)	~977 cm^{-1}	Trans-alkene deformation
HPLC	Retention	> Starting Materials	Successful condensation

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